

Physical properties of isochroman-3-ol (melting point, boiling point, solubility)

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Compound of Interest

Compound Name: *Isochroman-3-ol*

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Technical Guide: Physical Properties of Isochroman-3-ol

For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide addresses the physical properties of **isochroman-3-ol**, specifically its melting point, boiling point, and solubility. Despite a comprehensive search of publicly available scientific databases and literature, specific experimental data for the melting point, boiling point, and solubility of **isochroman-3-ol** could not be located. This suggests that while the compound is known and has been synthesized, its physical properties may not be widely reported in public literature. This guide provides the available identifying information for **isochroman-3-ol**, detailed experimental protocols for determining these fundamental physical properties, and, for comparative context, the reported physical properties of the closely related compound, 3-isochromanone.

Introduction to Isochroman-3-ol

Isochroman-3-ol, identified by the CAS number 42900-89-0, is a heterocyclic organic compound. Its structure is based on the isochroman core with a hydroxyl group at the 3-position. The IUPAC name for this compound is 3,4-dihydro-1H-2-benzopyran-3-ol^[1]. It is a

known precursor in the synthesis of 3-isochromanone through oxidation[2][3]. While its synthesis has been described in scientific literature, a detailed characterization of its physical properties is not readily available in the public domain[4].

Table 1: Identifying Information for **Isochroman-3-ol**

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₂
Molecular Weight	150.18 g/mol [1]
CAS Number	42900-89-0[1]

Physical Properties of the Related Compound: 3-Isochromanone

For the purpose of providing context to researchers working with isochroman derivatives, the physical properties of the closely related compound 3-isochromanone (CAS 4385-35-7) are presented below. It is crucial to note that these values are not for **isochroman-3-ol** and should be used for comparative purposes only.

Table 2: Physical Properties of 3-Isochromanone

Property	Value	Source(s)
Melting Point	80-82 °C	
Boiling Point	130 °C at 1 mmHg	[5][6]
Solubility	Slightly soluble in Chloroform and Methanol	[5][6]

Experimental Protocols for Physical Property Determination

The following sections detail standard laboratory procedures for determining the melting point, boiling point, and solubility of a solid organic compound like **isochroman-3-ol**.

Melting Point Determination

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1 °C) is characteristic of a pure substance, while impurities tend to broaden and depress the melting range.

Protocol: Capillary Method

- **Sample Preparation:** A small amount of the dry, crystalline sample is finely powdered. The open end of a capillary tube is pressed into the powder. The tube is then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then placed in a melting point apparatus (e.g., a Thiele tube with heating oil or an automated digital instrument).
- **Measurement:**
 - The apparatus is heated rapidly to a temperature approximately 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium between the sample and the thermometer. .
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the last crystal melts is recorded as the end of the melting range.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. It is a characteristic physical property that is sensitive to changes in pressure.

Protocol: Micro Boiling Point Determination (Thiele Tube Method)

- **Sample Preparation:** A small amount of the liquid sample (a few milliliters) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is placed open-end-down into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer with the sample at the same level as the thermometer bulb. The assembly is then clamped in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) so that the heat-transfer liquid is above the level of the sample.
- **Measurement:**
 - The side arm of the Thiele tube is heated gently.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
 - Heating is continued until a steady and rapid stream of bubbles is observed.
 - The heat source is then removed, and the apparatus is allowed to cool slowly.
 - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Solubility Determination

Solubility is a qualitative measure of the extent to which a compound (solute) dissolves in a solvent. The principle of "like dissolves like" is a useful general guide, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.

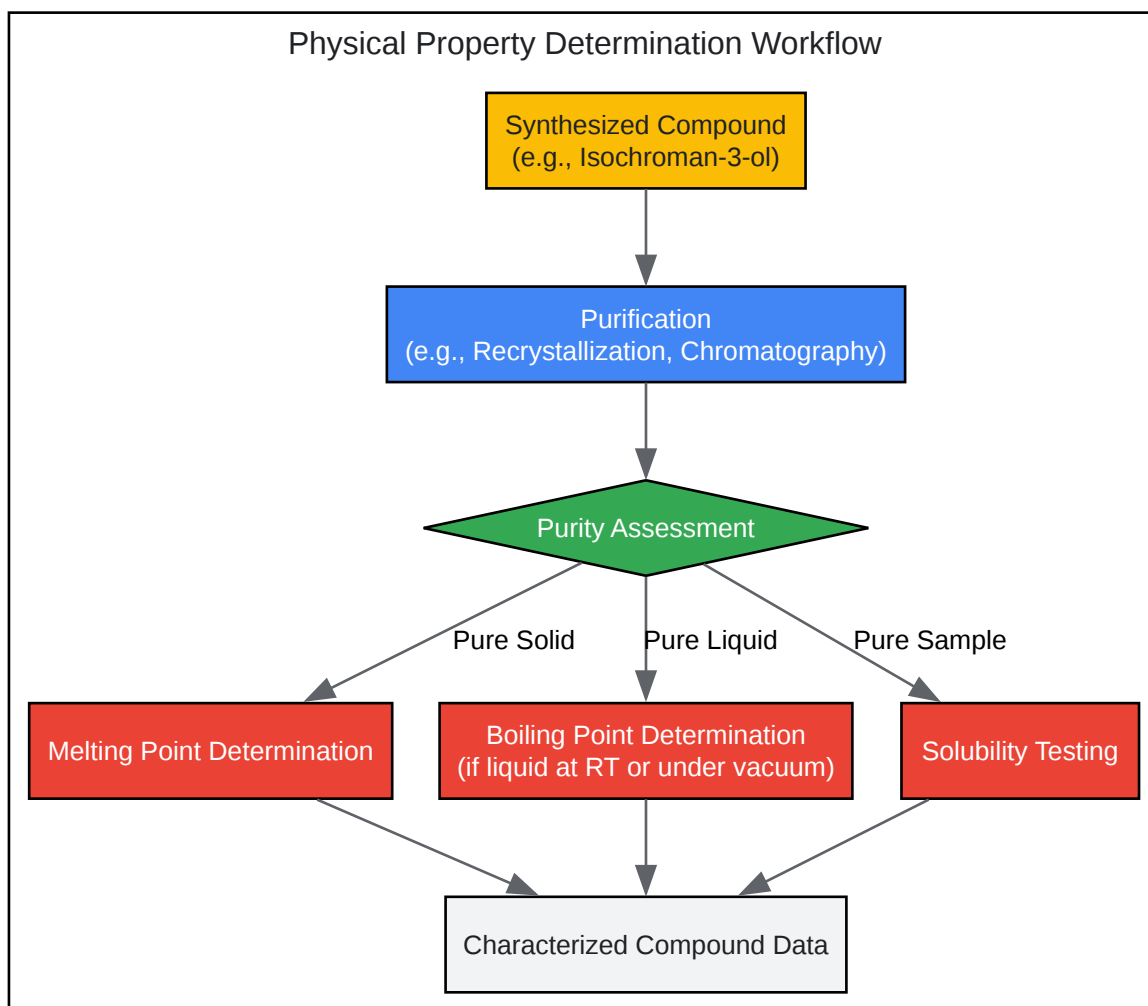
Protocol: Qualitative Solubility Testing

- **Solvent Selection:** A range of solvents with varying polarities should be chosen (e.g., water, ethanol, acetone, dichloromethane, hexane).
- **Procedure:**

- Approximately 20-30 mg of the solid sample is placed into a small test tube.
- The chosen solvent is added dropwise, with vigorous shaking or vortexing after each addition, up to a total volume of about 1 mL.
- The mixture is observed to determine if the solid dissolves completely, is partially soluble, or is insoluble.
- Observations are recorded for each solvent.
- Classification:
 - Soluble: The entire solid dissolves to form a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: No discernible amount of the solid dissolves.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a newly synthesized compound.



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Caption: Workflow for Physical Property Characterization.

Conclusion

While **isochroman-3-ol** is a recognized chemical entity, its fundamental physical properties such as melting point, boiling point, and solubility are not well-documented in publicly accessible scientific literature. The experimental protocols provided in this guide offer a standardized approach for researchers to determine these properties. The characterization of these physical constants is a crucial step in the broader investigation of **isochroman-3-ol** for applications in drug development and other scientific fields. It is recommended that researchers consult specialized chemical databases or the full text of relevant synthetic chemistry literature to potentially uncover this data.

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